

A Technical Guide to the Physical Properties of Ethyl Isobutyrylacetate

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Compound of Interest

Compound Name: Ethyl isobutyrylacetate

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This technical guide provides an in-depth overview of the key physical properties of **ethyl isobutyrylacetate**, specifically its boiling point and density. The information is presented to support laboratory research and development activities where this compound is utilized. This document outlines the experimentally determined values for these properties and provides detailed standard operating procedures for their verification.

Core Physical Properties

Ethyl isobutyrylacetate, also known as ethyl 4-methyl-3-oxopentanoate, is a colorless liquid organic compound. An accurate understanding of its physical properties is fundamental for its application in chemical synthesis and formulation development.

Data Presentation

The essential physical properties of **ethyl isobutyrylacetate** are summarized in the table below for quick reference. These values are derived from peer-reviewed and reliable chemical data sources.

Physical Property	Value	Temperature
Boiling Point	173 °C	@ 760 mmHg
Density	0.98 g/mL	25 °C

Experimental Protocols

The following sections detail the standard laboratory methodologies for the experimental determination of the boiling point and density of a liquid compound such as **ethyl isobutyrylacetate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure surrounding the liquid. The micro-boiling point or Thiele tube method is a common and accurate procedure for determining this value, especially when working with small sample volumes.^[1]

Apparatus:

- Thiele tube
- Thermometer (-10 to 200 °C range)
- Capillary tube (sealed at one end)
- Small test tube
- Rubber band or thread
- Heating source (Bunsen burner or heating mantle)
- Liquid paraffin or other suitable heating oil
- Stand and clamp

Procedure:

- Sample Preparation: A small amount of **ethyl isobutyrylacetate** (a few milliliters) is placed into the small test tube.^[2]
- Capillary Inversion: A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.^[3]

- **Apparatus Assembly:** The test tube is attached to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.^[3] This assembly is then inserted into the Thiele tube containing the heating oil.^[1]
- **Heating:** The side arm of the Thiele tube is gently and uniformly heated.^[1] This design facilitates the circulation of the oil, ensuring even heat distribution.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating should continue until a rapid and continuous stream of bubbles is observed.^[4]
- **Boiling Point Determination:** The heat source is then removed, and the apparatus is allowed to cool. The temperature at which the liquid just begins to be drawn into the capillary tube is recorded as the boiling point.^[1]
- **Verification:** For accuracy, the determination should be repeated at least once.

Determination of Density

The density of a substance is its mass per unit volume. For a liquid like **ethyl isobutyrylacetate**, this can be accurately determined using a pycnometer or, more simply, with a graduated cylinder and an analytical balance.^{[5][6]}

Apparatus:

- Graduated cylinder (e.g., 10 mL or 25 mL)
- Analytical balance (accurate to at least 0.001 g)
- Pasteur pipette or dropper

Procedure:

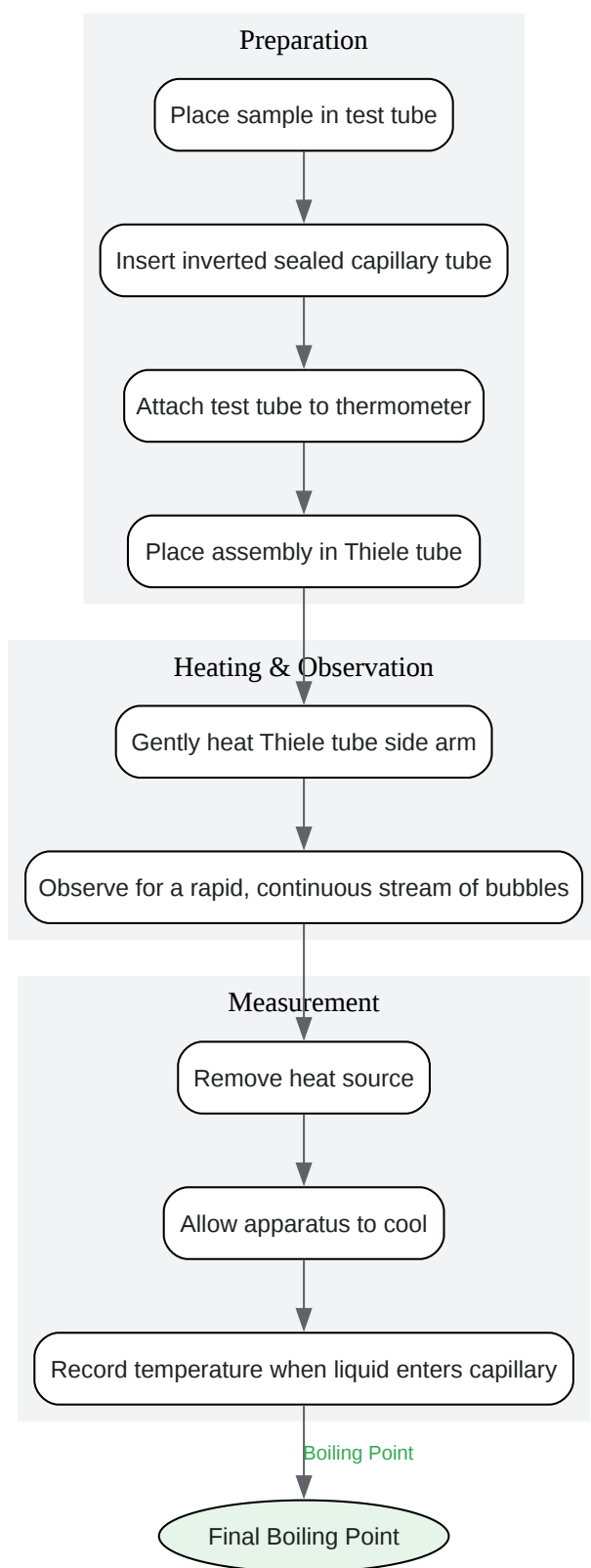
- **Mass of Empty Cylinder:** The mass of a clean, dry graduated cylinder is accurately measured using the analytical balance and recorded.^[7]
- **Volume Measurement:** A specific volume of **ethyl isobutyrylacetate** (e.g., 10 mL) is carefully transferred into the graduated cylinder. The volume should be read from the bottom

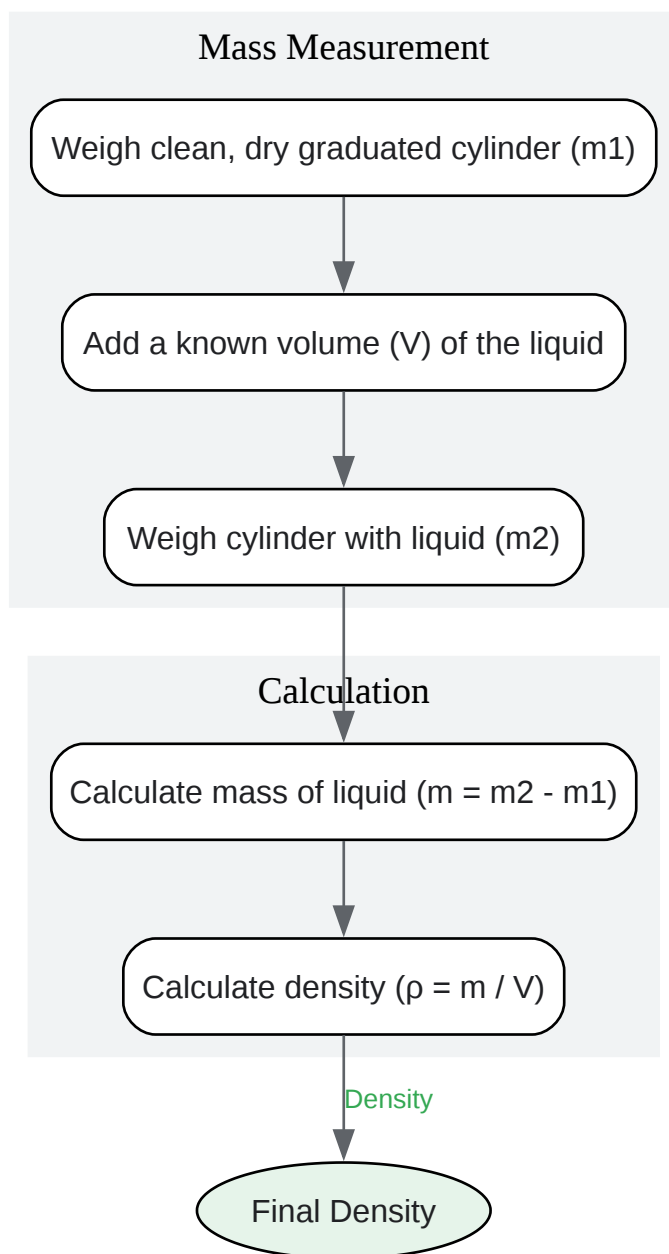
of the meniscus at eye level to avoid parallax error.[5][7]

- Mass of Cylinder and Liquid: The mass of the graduated cylinder containing the liquid is then measured and recorded.[7]
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty cylinder from the mass of the cylinder with the liquid.[8] The density is then calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$ [5]
- Repeatability: To ensure precision, the measurement should be repeated multiple times, and the average density calculated.[7]

Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.





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